

Spectroscopic Characterization of 3H-benzo[f]chromene-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3H-benzo[f]chromene-2-carbaldehyde

CAS No.: 61699-01-2

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **3H-benzo[f]chromene-2-carbaldehyde** (Molecular Formula: $C_{14}H_{10}O_2$, Molecular Weight: 210.23 g/mol).^{[1][2]} In the absence of extensive published experimental data for this specific molecule, this document synthesizes information from structurally related compounds and established spectroscopic principles to offer a robust predictive analysis. This guide is intended for researchers, scientists, and professionals in drug development engaged in the synthesis and characterization of novel heterocyclic compounds.

Introduction to 3H-benzo[f]chromene-2-carbaldehyde

3H-benzo[f]chromene-2-carbaldehyde, also known as 3H-naphtho[2,1-b]pyran-2-carboxaldehyde, belongs to the chromene class of heterocyclic compounds.^[3] Chromene derivatives are of significant interest due to their diverse biological activities and applications in organic synthesis.^[3] The structural characterization of such molecules is paramount for

confirming their identity and purity, and for elucidating their structure-activity relationships. This guide will focus on the three primary spectroscopic techniques used for this purpose: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. Based on data from analogous chromene-3-carbaldehydes and substituted benzo[f]chromenes, a detailed prediction of the ^1H and ^{13}C NMR spectra of **3H-benzo[f]chromene-2-carbaldehyde** can be formulated.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show distinct signals for the aldehydic proton, the vinyl proton, the methylene protons of the pyran ring, and the aromatic protons of the naphthalene moiety.

Table 1: Predicted ^1H NMR Chemical Shifts and Splitting Patterns for **3H-benzo[f]chromene-2-carbaldehyde** in CDCl_3

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aldehyde-H	9.5 - 10.5	Singlet (s)	-
Vinyl-H	7.5 - 8.0	Singlet (s)	-
Methylene- H_2	4.8 - 5.2	Singlet (s)	-
Aromatic-H	7.2 - 8.5	Multiplet (m)	-

Causality Behind Predictions:

- Aldehyde Proton (CHO):** The proton of the aldehyde group is highly deshielded due to the electron-withdrawing nature of the carbonyl group and is expected to appear as a sharp singlet in the downfield region of 9.5-10.5 ppm. This is a characteristic chemical shift for aldehydic protons.

- **Vinyl Proton:** The proton on the C3 carbon of the chromene ring is a vinylic proton and is expected to resonate as a singlet between 7.5 and 8.0 ppm.
- **Methylene Protons (CH₂):** The two protons on the C1 carbon are diastereotopic and would be expected to show a complex splitting pattern. However, in many similar chromene systems, they appear as a singlet or a narrow multiplet in the range of 4.8-5.2 ppm.
- **Aromatic Protons:** The six protons of the fused naphthalene ring system will appear as a complex multiplet in the aromatic region (7.2-8.5 ppm) due to spin-spin coupling.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum will provide information on the number of unique carbon atoms and their chemical environments.

Table 2: Predicted ¹³C NMR Chemical Shifts for **3H-benzo[f]chromene-2-carbaldehyde** in CDCl₃

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aldehyde C=O	190 - 195
Aromatic/Vinylic C	110 - 160
Methylene C	65 - 75

Causality Behind Predictions:

- **Carbonyl Carbon:** The carbon of the aldehyde group is the most deshielded carbon and will appear significantly downfield, typically between 190 and 195 ppm.
- **Aromatic and Vinylic Carbons:** The carbons of the naphthalene ring and the double bond of the pyran ring will resonate in the 110-160 ppm range.
- **Methylene Carbon:** The sp³ hybridized carbon of the methylene group will be the most upfield, expected in the 65-75 ppm region.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of purified **3H-benzo[f]chromene-2-carbaldehyde** in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a one-pulse ^1H spectrum with a 90° pulse width.
 - Set the spectral width to cover the range of 0-12 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Accumulate at least 16 scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set the spectral width to cover the range of 0-220 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Accumulate a sufficient number of scans (typically several hundred to thousands) to obtain a good signal-to-noise ratio.
- Data Processing: Process the raw data using appropriate software by applying Fourier transformation, phase correction, and baseline correction. Calibrate the spectra using the TMS signal at 0.00 ppm for ^1H and 77.16 ppm for the central peak of the CDCl_3 triplet for ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Table 3: Predicted IR Absorption Bands for **3H-benzo[f]chromene-2-carbaldehyde**

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity
C-H stretch (aromatic)	3100 - 3000	Medium
C-H stretch (aldehyde)	2850 - 2750	Medium (often two bands)
C=O stretch (aldehyde)	1700 - 1680	Strong
C=C stretch (aromatic/vinyl)	1650 - 1450	Medium to Strong
C-O stretch (ether)	1250 - 1050	Strong

Causality Behind Predictions:

- **C=O Stretch:** The most characteristic peak will be the strong absorption from the carbonyl group of the aldehyde, expected in the 1700-1680 cm⁻¹ region. Conjugation with the double bond of the pyran ring will likely shift this absorption to a lower frequency.
- **C-H Stretches:** The C-H stretching vibrations of the aromatic and vinylic protons will appear above 3000 cm⁻¹. The aldehydic C-H stretch is expected to show one or two medium intensity bands in the 2850-2750 cm⁻¹ range.
- **C-O Stretch:** A strong band corresponding to the C-O stretching of the pyran ring ether linkage is expected between 1250 and 1050 cm⁻¹.

Experimental Protocol for IR Data Acquisition

- **Sample Preparation:**
 - **Solid Phase (KBr pellet):** Mix a small amount of the sample (1-2 mg) with about 100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
 - **Thin Film:** Dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane), deposit the solution onto a salt plate (e.g., NaCl or KBr), and allow the solvent to evaporate.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.

- Data Acquisition:
 - Record a background spectrum of the empty sample compartment or the KBr pellet/salt plate.
 - Place the sample in the spectrometer and record the sample spectrum.
 - The instrument software will automatically subtract the background from the sample spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation and confirmation.

Predicted Mass Spectrum

The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak ($M^{+ \cdot}$) at m/z 210. The fragmentation pattern will be dictated by the stability of the resulting ions.

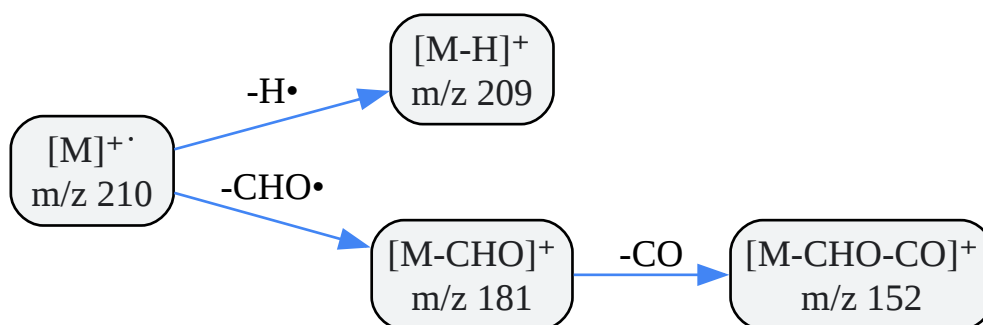
Table 4: Predicted Key Fragments in the EI Mass Spectrum of **3H-benzo[f]chromene-2-carbaldehyde**

m/z	Proposed Fragment
210	$[M]^{+ \cdot}$ (Molecular Ion)
209	$[M-H]^+$
181	$[M-CHO]^+$
152	$[M-CHO-CO]^+$

Causality Behind Predictions:

- Molecular Ion (m/z 210): The peak corresponding to the intact molecule with one electron removed will be observed.
- $[M-H]^+$ (m/z 209): Loss of the aldehydic hydrogen radical to form a stable acylium ion is a common fragmentation pathway for aldehydes.
- $[M-CHO]^+$ (m/z 181): Cleavage of the bond between the aldehyde group and the pyran ring, resulting in the loss of a formyl radical.
- $[M-CHO-CO]^+$ (m/z 152): Subsequent loss of a molecule of carbon monoxide from the $[M-CHO]^+$ fragment.

Visualizing Fragmentation



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